

Personal protective equipment for handling 2-Nitro-P-phenylenediamine

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 2-Nitro-P-phenylenediamine

Cat. No.: B147321

Get Quote

Essential Guide to Handling 2-Nitro-pphenylenediamine

This document provides immediate safety, operational, and disposal protocols for the handling of **2-Nitro-p-phenylenediamine** (CAS No. 5307-14-2) in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals by minimizing exposure and environmental impact.

Hazard Identification and Key Properties

2-Nitro-p-phenylenediamine is a black powder or crystalline solid used as an intermediate in hair dyes.[1][2] It is classified as a skin sensitizer and may cause an allergic skin reaction.[3][4] The compound may be harmful if ingested or inhaled and can cause irritation.[2][5] When heated to decomposition, it emits toxic fumes of nitrogen oxides (NOx), carbon monoxide (CO), and carbon dioxide (CO2).[2][6]

Quantitative Data Summary

The physical and chemical properties of **2-Nitro-p-phenylenediamine** are summarized below.



Property	Value	Source
Molecular Formula	C ₆ H ₇ N ₃ O ₂	PubChem
Molecular Weight	153.14 g/mol	PubChem[1]
Melting Point	134 - 140 °C / 273.2 - 284 °F	Safety Data Sheet[6]
Appearance	Almost black needles with dark-green luster or black powder	NOAA[2], Safety Data Sheet[6]
Solubility in Water	< 1 mg/mL at 72°F	NOAA[2]

Note: Occupational exposure limits for the closely related compound p-Phenylenediamine are provided for reference, as specific limits for **2-Nitro-p-phenylenediamine** were not identified in the provided search results.

Organization	Exposure Limit (p- Phenylenediamine)	Details
OSHA	0.1 mg/m³	8-hour time-weighted average (PEL)[7]
NIOSH	0.1 mg/m³	10-hour time-weighted average (REL)[7]
ACGIH	0.1 mg/m³	8-hour time-weighted average (TLV)[7]

Personal Protective Equipment (PPE) and Engineering Controls

To minimize exposure, a combination of engineering controls and personal protective equipment is mandatory.

• Engineering Controls: All handling of **2-Nitro-p-phenylenediamine** powder should occur in a well-ventilated area, preferably within a certified chemical fume hood.[5][8] A safety shower and eye bath must be readily accessible.[5]



- Eye and Face Protection: Chemical safety goggles that comply with OSHA regulations in 29 CFR 1910.133 or European Standard EN166 are required.[6] For tasks with a higher risk of splashing, a face shield should be worn in addition to goggles.[9]
- Skin and Body Protection:
 - Gloves: Compatible, chemical-resistant gloves (e.g., Nitrile) must be worn.[3][9] Always
 inspect gloves for tears before use and wash hands thoroughly after removal.
 - Protective Clothing: A lab coat is required.[8] For larger quantities or tasks with significant dust generation, chemical-resistant coveralls should be used to provide full body coverage.[9][10] Contaminated work clothing should not be allowed out of the workplace.
 [3]
- Respiratory Protection: If engineering controls are insufficient to maintain exposure below limits or if irritation is experienced, a NIOSH/MSHA-approved particulate filter respirator should be used.[3][6] Follow OSHA respirator regulations found in 29 CFR 1910.134 or European Standard EN 149.[6]

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is critical for safety.

- · Preparation:
 - Obtain and read the Safety Data Sheet (SDS) for 2-Nitro-p-phenylenediamine before use.[6]
 - Ensure the chemical fume hood is functioning correctly.
 - Assemble all necessary equipment and PPE.
 - Designate a specific area within the fume hood for the procedure.
- Handling:
 - Wear all required PPE as specified in Section 2.



- Perform all manipulations, including weighing and transferring, within the chemical fume hood to avoid dust formation and inhalation.[3][6]
- Keep the container tightly closed when not in use.[5][6]
- Avoid contact with skin and eyes.[3]
- Post-Handling:
 - Decontaminate all surfaces and equipment after use.
 - Carefully remove PPE, avoiding self-contamination.
 - Dispose of contaminated disposable items as hazardous waste (see Section 5).
 - Wash hands and any exposed skin thoroughly with soap and water.

Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. 2-Nitro-4-phenylenediamine | C6H7N3O2 | CID 4338370 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-NITRO-P-PHENYLENEDIAMINE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 3. echemi.com [echemi.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. jayorganics.com [jayorganics.com]
- 6. fishersci.com [fishersci.com]



Check Availability & Pricing



- 7. nj.gov [nj.gov]
- 8. benchchem.com [benchchem.com]
- 9. trimaco.com [trimaco.com]
- 10. Personal Protective Equipment (PPE) CHEMM [chemm.hhs.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Nitro-P-phenylenediamine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147321#personal-protective-equipment-for-handling-2-nitro-p-phenylenediamine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com